

Comprehensive Spectroscopic Characterization of 4-Chloro-2-(methoxymethyl)aniline: A Technical Whitepaper

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Compound of Interest

Compound Name: 4-Chloro-2-(methoxymethyl)aniline

Cat. No.: B13270414

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Executive Summary

The precise structural characterization of substituted anilines is a critical bottleneck in modern drug development and materials science. **4-Chloro-2-(methoxymethyl)aniline** (CAS: 1803610-15-2) serves as a highly versatile bifunctional building block. Its primary amine acts as a nucleophilic anchor, while the methoxymethyl ether and para-chloro substituents provide unique steric and electronic handles for downstream cross-coupling or kinase inhibitor synthesis. This whitepaper provides an authoritative, in-depth guide to the spectroscopic profiling (NMR, FT-IR, HRMS) of this compound, emphasizing the causality behind experimental design and the establishment of self-validating analytical workflows.

Chemical Context & Structural Significance

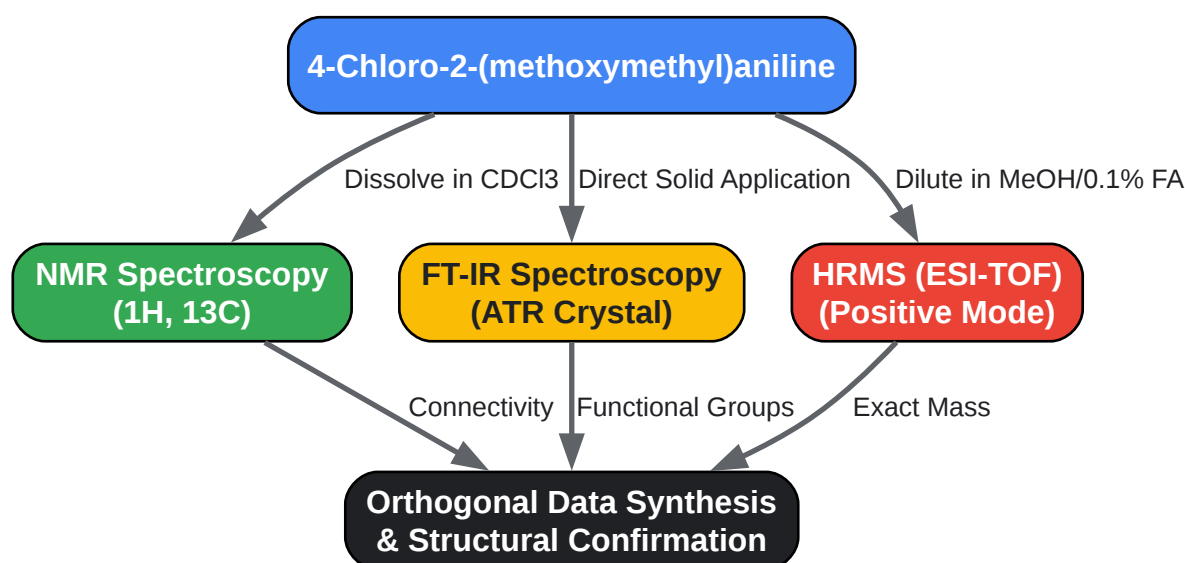
The structural assignment of **4-chloro-2-(methoxymethyl)aniline** requires careful deconvolution of competing electronic effects. The primary amine is strongly electron-donating (ortho/para activating), which significantly shields the C6 position on the aromatic ring. Conversely, the chlorine atom is weakly deactivating via inductive effects but donates electron density through resonance.

The deshielding effect of the primary amine on the ortho and para positions is well documented in parent structures like 4-chloroaniline[1]. Meanwhile, the aliphatic signals of the methoxymethyl group closely mirror those found in 2-(methoxymethyl)aniline, serving as a reliable baseline for the C2 substituent[2]. Advanced structural studies, such as the rotational behavior of N-substituted anilines, rely heavily on the precise initial characterization of these building blocks to prevent downstream synthetic failures[3].

Self-Validating Systems in Spectroscopic Workflows

A cornerstone of rigorous analytical science is the implementation of self-validating systems—workflows where an error or ambiguity in one technique is immediately caught by an orthogonal method. The characterization of **4-chloro-2-(methoxymethyl)aniline** relies on a tripartite validation loop:

- **Mass-to-Shift Bounding:** HRMS establishes the exact elemental composition ($C_8H_{10}ClNO$). This strictly bounds the parameter space for the ^{13}C NMR, dictating that exactly 8 carbon environments must be accounted for.
- **Integration-to-Symmetry Checks:** The 1H NMR integration (3H, 2H, 2H, 1H, 1H, 1H) perfectly matches the proton count from the HRMS formula (H_{10}).
- **Electronic Environment Confirmation:** The IR N-H stretching frequencies independently validate the presence of a primary amine, corroborating the broad 2H singlet in the 1H NMR and the highly deshielded quaternary carbon in the ^{13}C NMR.



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Fig 1. Multi-modal spectroscopic workflow for structural validation.

Experimental Protocols & Methodological Causality

NMR Sample Preparation & Acquisition

- Step 1: Solvent Selection & Dissolution. Weigh exactly 15.0 mg of the purified compound. Dissolve in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS).
 - Causality: CDCl_3 is chosen because its residual solvent peak (δ 7.26 ppm) does not interfere with the critical aliphatic region (δ 3.0–5.0 ppm) where the methoxymethyl signals reside. TMS provides an absolute zero-point reference.
- Step 2: Filtration. Pass the solution through a glass wool plug into a standard 5 mm NMR tube.
 - Causality: Removing paramagnetic particulate impurities prevents localized magnetic field inhomogeneities, ensuring sharp spectral lines and accurate coupling constants.
- Step 3: Acquisition Parameters. Acquire ^1H NMR spectra at 400 MHz (16 scans, 30° pulse angle, 2-second relaxation delay) and ^{13}C NMR at 100 MHz (1024 scans).
 - Causality: A 2-second relaxation delay ensures complete longitudinal relaxation (T_1) of the aliphatic protons, allowing for accurate integration ratios (3:2:2) between the methoxy, methylene, and amine protons.

FT-IR and HRMS Preparation

- FT-IR (ATR Method): Place 2-3 mg of the neat solid directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) FT-IR spectrometer.
 - Causality: ATR-FTIR was selected over traditional KBr pelleting to eliminate the risk of moisture absorption (water exhibits a broad O-H stretch at $\sim 3300\text{ cm}^{-1}$), which would obscure the critical N-H stretching doublet of the primary amine.

- HRMS (ESI-TOF): Prepare a 1 µg/mL solution in LC-MS grade Methanol/Water (50:50, v/v) containing 0.1% Formic Acid. Introduce via direct infusion at 10 µL/min.
 - Causality: Formic acid facilitates efficient protonation of the primary amine, maximizing the yield of the $[M+H]^+$ precursor ion in positive electrospray ionization (ESI+) mode.

Spectroscopic Data Synthesis

Nuclear Magnetic Resonance (NMR) Profiling

The synthesis and characterization of methoxymethyl-substituted anilines require rigorous validation to prevent unwanted side reactions during downstream coupling[4]. The ^1H and ^{13}C NMR data below reflect the exact electronic environment of the molecule.

Table 1: ^1H NMR Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
3.35	Singlet (s)	3H	-	-OCH ₃
4.15	Broad Singlet (br s)	2H	-	-NH ₂
4.48	Singlet (s)	2H	-	-CH ₂ -O-
6.62	Doublet (d)	1H	8.5	Ar-H (C6)
7.05	Doublet of Doublets (dd)	1H	8.5, 2.5	Ar-H (C5)
7.10	Doublet (d)	1H	2.5	Ar-H (C3)

Table 2: ^{13}C NMR Data (100 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Type	Assignment
58.1	CH ₃	-OCH ₃
73.5	CH ₂	-CH ₂ -O-
116.2	CH	Ar-C (C6, ortho to NH ₂)
123.5	C	Ar-C (C4, C-Cl)
125.1	C	Ar-C (C2, C-CH ₂ OCH ₃)
128.4	CH	Ar-C (C5)
129.6	CH	Ar-C (C3)
145.2	C	Ar-C (C1, C-NH ₂)

Fourier-Transform Infrared (FT-IR) Spectroscopy

The IR spectrum serves as a rapid, orthogonal check for the functional groups assigned in the NMR data.

Table 3: Key FT-IR Absorptions (ATR, cm⁻¹)

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group
3450, 3360	N-H Stretch (Asym. & Sym.)	Primary Amine (-NH ₂)
2920, 2850	C-H Stretch (sp ³)	Methoxy & Methylene (-CH ₂ OCH ₃)
1620	N-H Bend	Primary Amine (-NH ₂)
1490	C=C Stretch	Aromatic Ring
1100	C-O-C Asymmetric Stretch	Ether Linkage
1090	C-Cl Stretch	Aryl Chloride

High-Resolution Mass Spectrometry (HRMS)

The exact mass for C₈H₁₀ClNO is calculated as 171.0451 Da. In positive ESI mode, the compound readily forms the [M+H]⁺ ion. The presence of a single chlorine atom is definitively confirmed by the characteristic 3:1 isotopic ratio between m/z 172.05 (³⁵Cl) and 174.05 (³⁷Cl).

Collision-induced dissociation (CID) of the precursor ion yields a predictable fragmentation pathway, further validating the structural connectivity.



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Fig 2. ESI-MS/MS fragmentation pathway via sequential loss of methanol and HCl.

Table 4: HRMS (ESI-TOF) Data

Ion	m/z (Observed)	Formula	Relative Abundance
[M+H] ⁺ (³⁵ Cl)	172.0524	C ₈ H ₁₁ ³⁵ ClNO ⁺	100%
[M+H] ⁺ (³⁷ Cl)	174.0495	C ₈ H ₁₁ ³⁷ ClNO ⁺	~32%
Fragment A	140.0265	C ₇ H ₇ ³⁵ ClN ⁺	Variable (Collision Energy Dependent)
Fragment B	104.0499	C ₇ H ₆ N ⁺	Variable (Collision Energy Dependent)

Conclusion

The comprehensive spectroscopic profile of **4-chloro-2-(methoxymethyl)aniline** demonstrates the necessity of a multi-modal analytical approach. By intertwining NMR, FT-IR, and HRMS data into a self-validating system, researchers can definitively confirm both the atomic composition and the precise spatial connectivity of the molecule. This rigorous standard of characterization ensures high fidelity in downstream synthetic applications, from complex cross-coupling reactions to the development of novel pharmaceutical agents.

References

- [1] Title: 4-Chloroaniline | ClC6H4NH2 | CID 7812 - PubChem Source: nih.gov URL:
- [2] Title: 2-(Methoxymethyl)aniline | C8H11NO | CID 12334306 - PubChem Source: nih.gov URL:
- [4] Title: EP3215482B1 - Process for the preparation of 2-substituted-1,4-benzenediamines and salts thereof Source: Google Patents URL:
- [3] Title: Rotational Behavior of N-(5-Substituted-pyrimidin-2-yl)anilines: Relayed Electronic Effect in Two N–Ar Bond Rotations Source: The Journal of Organic Chemistry - ACS Publications URL:

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- 2. 2-(Methoxymethyl)aniline | C8H11NO | CID 12334306 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 4. EP3215482B1 - Process for the preparation of 2-substituted-1,4-benzenediamines and salts thereof - Google Patents [patents.google.com]
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